

D-Altrose: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D-Altrose**

Cat. No.: **B117840**

[Get Quote](#)

Abstract

D-Altrose, a rare aldohexose monosaccharide, presents a compelling subject for investigation within the realms of chemical synthesis, biochemistry, and pharmacology. As an epimer of D-glucose, its unique stereochemistry offers potential for novel biological activities and applications in drug development. This technical guide provides a comprehensive overview of **D-Altrose**, including its fundamental properties, synthesis methodologies, and potential biological implications. Detailed experimental protocols for in vitro assessment and proposed signaling pathways are presented to facilitate further research into this intriguing molecule.

Introduction

D-Altrose is an unnatural monosaccharide that has garnered interest for its potential role as a building block in the synthesis of biologically active compounds, such as iminosugars.^[1] While research specifically focused on **D-Altrose** is less extensive compared to its more common isomers, studies on related rare sugars suggest a range of biological effects, including antioxidant properties and modulation of cellular signaling pathways. This guide aims to consolidate the current knowledge on **D-Altrose** and provide a practical framework for its investigation.

Physicochemical Properties

A summary of the key physicochemical properties of **D-Altrose** is presented in the table below.

Property	Value	Reference
CAS Number	1990-29-0	[1]
Molecular Formula	C ₆ H ₁₂ O ₆	[1]
Molecular Weight	180.16 g/mol	[1]
Appearance	Colorless to off-white crystalline solid	[1]
Melting Point	103-105 °C	[1]
Solubility	Soluble in water, practically insoluble in methanol	[1]
Optical Rotation	[α]D +32.6° in water (at equilibrium)	[1]

Synthesis of D-Altrose

The scarcity of **D-Altrose** in nature necessitates its chemical or enzymatic synthesis. Several methods have been reported, each with distinct advantages and limitations.

3.1. Chemical Synthesis

- From Levoglucosenone: **D-Altrose** can be prepared from levoglucosenone via the formation of D-altrosan, which is achieved through stereoselective reduction and cis-hydroxylation.[\[1\]](#)
- Kilian-Fischer Synthesis: A method based on the Kiliani-Fischer synthesis involves the conversion of D-ribose to D-altronic acid and subsequently to **D-altrose**. However, this method is not stereoselective and produces D-allonic acid as a by-product.[\[2\]](#)
- From D-Glucose: Another approach involves the conversion of D-glucose into a 2,3-epoxy derivative, followed by the inversion of the steric configuration of the hydroxyl groups at the 2- and 3-positions.[\[2\]](#)

3.2. Enzymatic Synthesis

- Byproduct in D-Allose Production: **D-Altrose** is formed as a byproduct during the production of D-allose from D-psicose, a reaction catalyzed by L-rhamnose isomerase.[1]
- From D-Fructose: A combination of immobilized D-tagatose 3-epimerase and D-arabinose isomerase can be used to produce **D-Altrose** from D-fructose, although the overall yield is low (6%).[1]

Biological Activity and Potential Applications

While direct studies on the biological activities of **D-Altrose** are limited, research on similar rare sugars provides insights into its potential pharmacological effects.

4.1. Antioxidant Properties

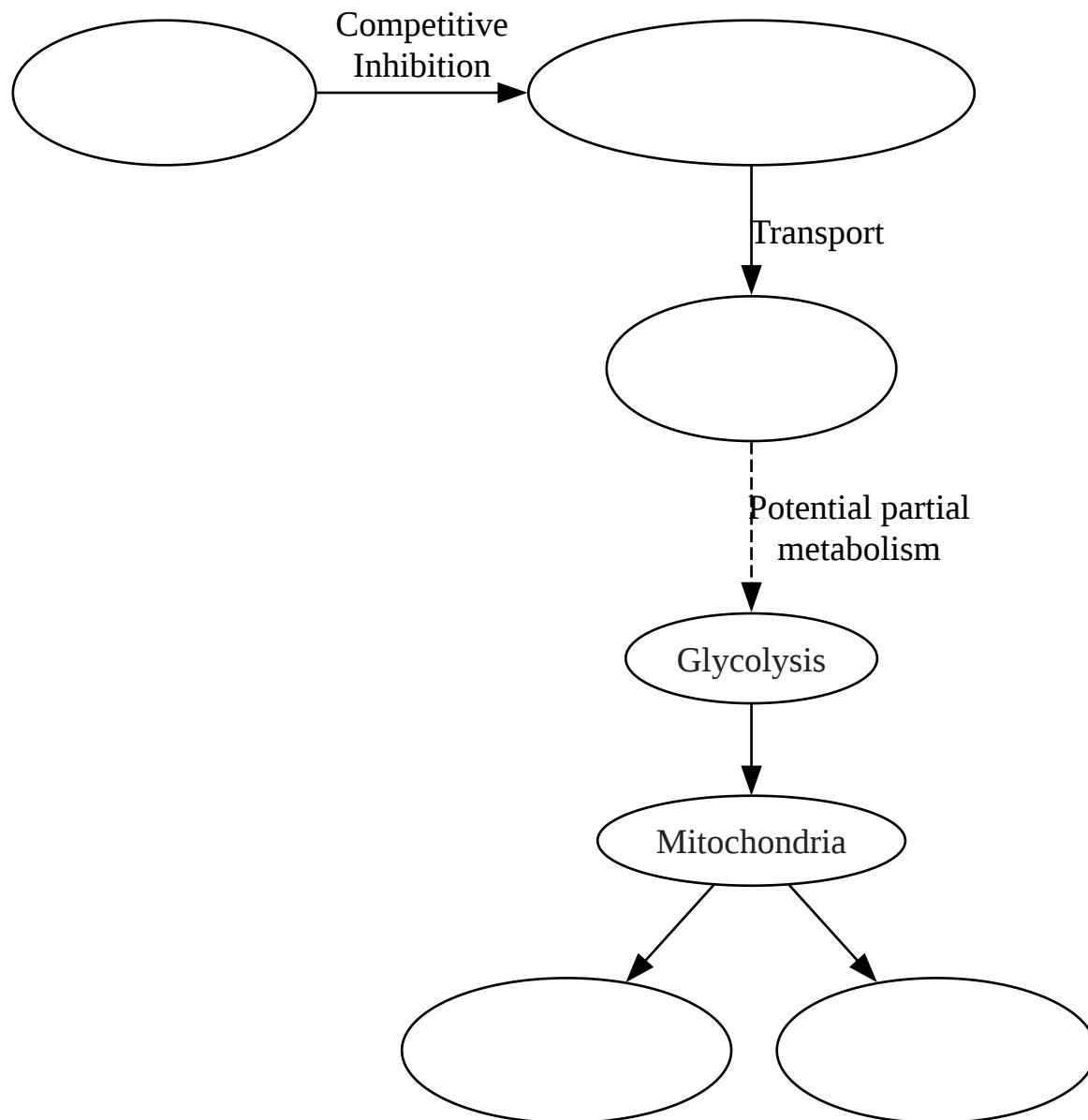
Studies on Maillard reaction products have shown that ovalbumin glycated with altrose exhibits high antioxidant activity.[3] This suggests that the configuration of the hydroxyl groups at the C-3 and C-4 positions may be crucial for the antioxidant behavior of D-aldohexoses.[3] The proposed mechanism for the antioxidant activity of rare sugars involves the scavenging of free radicals and the reduction of mitochondrial reactive oxygen species (ROS) by competing with D-glucose at the cellular level.[4][5][6]

4.2. Role in Drug Design and Synthesis

D-Altrose serves as a valuable chiral building block in asymmetric synthesis.[7] It is utilized in the synthesis of various unnatural analogues of biologically active compounds, including iminosugars, which are of interest in drug discovery.[1]

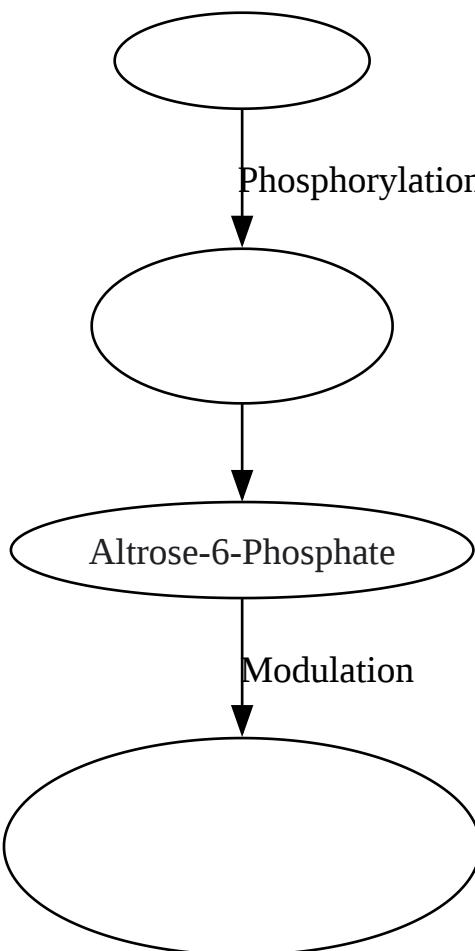
Proposed Signaling Pathways

Direct experimental evidence for signaling pathways modulated by **D-Altrose** is currently scarce. However, based on studies of other rare sugars like D-allose, several hypothetical pathways can be proposed.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **D-Altrose** interaction with cellular glucose metabolism.



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway initiated by **D-Altrose** phosphorylation.

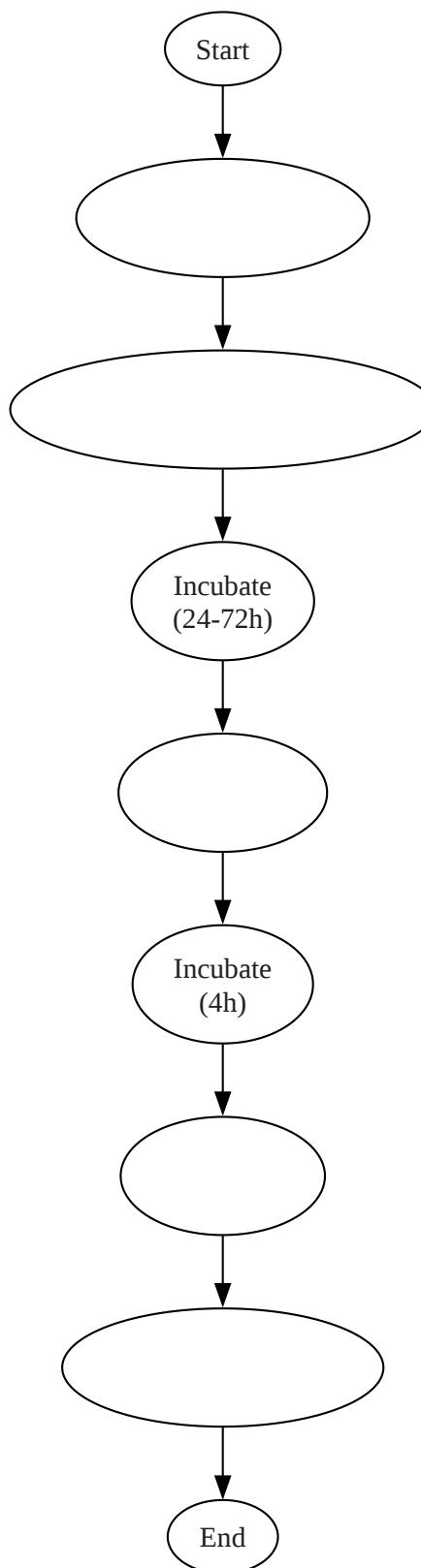
Experimental Protocols

The following protocols are provided as a starting point for the in vitro investigation of **D-Altrose**. These are general methods that may require optimization for specific cell lines and experimental conditions.

6.1. Cytotoxicity Assay (MTT Assay)

This protocol is a standard method for assessing cell viability and can be adapted to evaluate the cytotoxic effects of **D-Altrose**.

Step	Procedure
1. Cell Seeding	Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow to adhere overnight.
2. Treatment	Replace the medium with fresh medium containing various concentrations of D-Altrose (e.g., 0.1, 1, 10, 50, 100 mM). Include an untreated control.
3. Incubation	Incubate the plate for 24-72 hours at 37°C in a CO ₂ incubator.
4. MTT Addition	Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
5. Solubilization	Aspirate the medium and add 150 µL of a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.
6. Measurement	Measure the absorbance at 570 nm using a microplate reader.
7. Analysis	Calculate the percentage of cell viability relative to the untreated control.

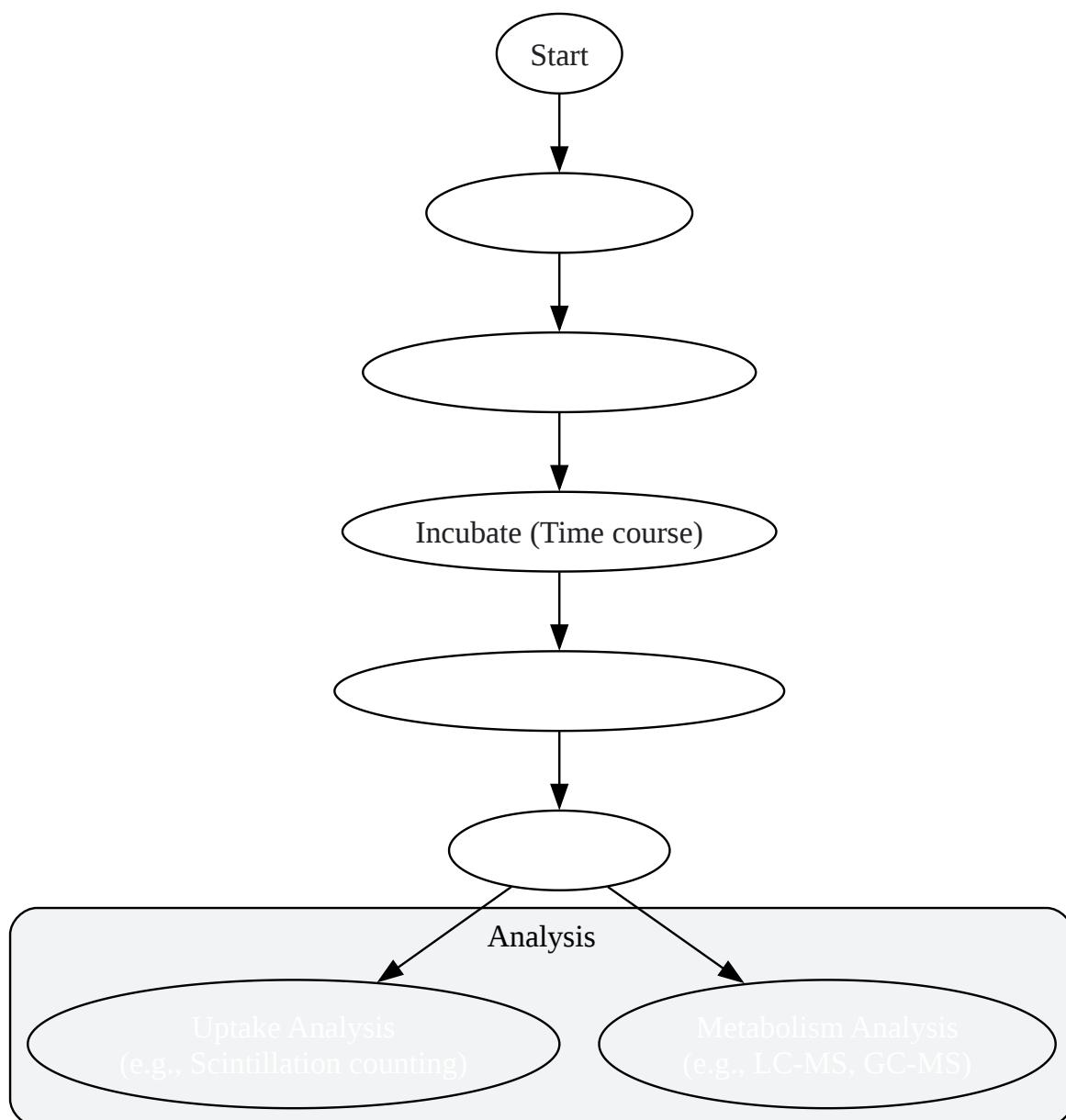
[Click to download full resolution via product page](#)

Caption: Experimental workflow for the MTT-based cytotoxicity assay.

6.2. Cellular Uptake and Metabolism Analysis

This protocol outlines a general procedure to study the uptake and metabolic fate of **D-Altrose** in cultured cells.

Step	Procedure
1. Cell Culture	Culture cells to near confluence in appropriate growth medium.
2. Starvation (Optional)	For uptake studies, cells can be starved of glucose for a short period (e.g., 1-2 hours) prior to the experiment.
3. Treatment	Replace the medium with a solution containing D-Altrose (and a radiolabeled tracer if available).
4. Incubation	Incubate for various time points (e.g., 5, 15, 30, 60 minutes) at 37°C.
5. Washing	To stop the uptake, rapidly wash the cells three times with ice-cold PBS.
6. Lysis	Lyse the cells using a suitable lysis buffer or by sonication/freeze-thaw cycles.
7. Metabolite Extraction	For metabolism studies, perform a metabolite extraction using a cold solvent mixture (e.g., methanol:chloroform:water).
8. Analysis	Analyze the cell lysate or metabolite extract for D-Altrose and its potential metabolites using techniques such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).

[Click to download full resolution via product page](#)

Caption: Workflow for cellular uptake and metabolism analysis of **D-Altrose**.

Conclusion

D-Altrose represents a promising yet under-investigated rare sugar with potential applications in drug development and as a tool for studying carbohydrate metabolism and signaling. This

technical guide provides a foundational resource for researchers, summarizing the current knowledge and offering detailed protocols to stimulate further investigation. Elucidating the precise biological effects and mechanisms of action of **D-Altrose** will be crucial in unlocking its full therapeutic and scientific potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Altrose - general description and application - Georganics [georganics.sk]
- 2. US5410038A - method of preparing D-altrose - Google Patents [patents.google.com]
- 3. Antioxidant effects of Maillard reaction products obtained from ovalbumin and different D-aldohexoses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Antioxidant properties of rare sugar D-allose: Effects on mitochondrial reactive oxygen species production in Neuro2A cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. D-Altrose | 1990-29-0 | MA06614 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [D-Altrose: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b117840#d-altrose-cas-number-and-molecular-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com